

what is the chemical structure of 6-Dehydrocerevisterol

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Compound of Interest

Compound Name: 6-Dehydrocerevisterol

Cat. No.: B15596512

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An In-Depth Technical Guide to 6-Dehydrocerevisterol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, isolation, and currently understood biological context of **6-Dehydrocerevisterol**, a steroidal compound isolated from medicinal fungi. This document is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Core Chemical Structure and Properties

6-Dehydrocerevisterol is a steroid natural product. It has been isolated from the fruit body of the fungus Ganoderma lucidum, a well-known organism in traditional medicine.

The fundamental chemical and physical properties of **6-Dehydrocerevisterol** are summarized in the table below for quick reference.



Property	Value
Molecular Weight	428.65 g/mol
Chemical Formula	C ₂₈ H ₄₄ O ₃
CAS Number	14858-07-2
SMILES String	CINVALID-LINKC)/C=C/INVALID-LINK [C@@]1([H])CC[C@@]2([H])C3=CC([C@@]4(O)CINVALID-LINKCC[C@]4(C) [C@@]3([H])CC[C@]12C)=O
InChI String	InChI=1S/C28H44O3/c1-16(2)17(3)7-8-18(4)22- 10-11-23-25-15-24(31)28(6)14-20(30)13- 21(28)26(25)12-9-19(22)27(23,5)29/h7-8,15- 16,18,20-23,25-26,30H,9-14H2,1- 6H3/t18-,20+,21-,22-,23+,25+,26-,27-,28+/m1/s 1

Experimental Protocols: Isolation from Ganoderma lucidum

While a specific, detailed protocol for the isolation of **6-Dehydrocerevisterol** is not extensively documented in publicly available literature, a general methodology can be inferred from established protocols for the extraction of steroids and triterpenoids from Ganoderma lucidum. The following is a representative workflow.

I. Extraction of Crude Triterpenoids and Steroids

- Preparation of Fungal Material: Air-dried and powdered fruiting bodies of Ganoderma lucidum are used as the starting material.
- Solvent Extraction: The powdered fungus is subjected to exhaustive extraction with a
 nonpolar solvent such as chloroform or ethyl acetate at room temperature for an extended
 period (e.g., one week).[1] This initial step is designed to isolate a broad range of lipophilic
 compounds, including steroids and triterpenoids.



 Concentration: The resulting extract is filtered and concentrated under reduced pressure to yield a crude extract.

II. Chromatographic Purification

- Silica Gel Column Chromatography: The crude extract is subjected to silica gel column chromatography.[1]
- Elution Gradient: A gradient elution system is employed, starting with less polar solvents and gradually increasing in polarity. A typical gradient might begin with cyclohexane-benzene mixtures, progressing to pure benzene, and then to benzene-ethyl acetate mixtures.[1]
- Fraction Collection: Fractions are collected systematically and monitored by thin-layer chromatography (TLC) to identify those containing compounds with steroidal profiles.
- Further Purification: Fractions containing the compound of interest are pooled and may require further purification steps, such as preparative TLC or high-performance liquid chromatography (HPLC), to isolate **6-Dehydrocerevisterol** in a pure form.

Logical Workflow for Isolation

Caption: A generalized workflow for the isolation of **6-Dehydrocerevisterol**.

Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific studies detailing the biological activities and associated signaling pathways of **6-Dehydrocerevisterol** in the peer-reviewed scientific literature. While the broader class of steroids and triterpenoids from Ganoderma lucidum has been investigated for various effects, including anti-inflammatory and cytotoxic activities, these findings have not been specifically attributed to **6-Dehydrocerevisterol**.

Research on structurally similar "dehydro" steroidal compounds may offer clues to the potential biological roles of **6-Dehydrocerevisterol**. For instance, other dehydro-compounds have been noted for their anti-inflammatory and anti-cancer properties. However, direct experimental evidence for **6-Dehydrocerevisterol** is required to substantiate any such claims.





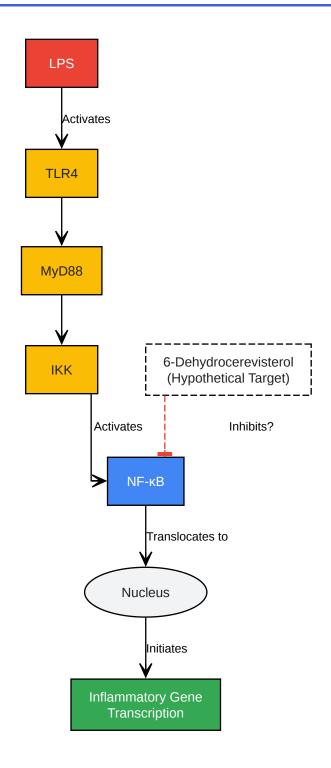


Given the absence of specific data, a diagram of a signaling pathway directly modulated by **6-Dehydrocerevisterol** cannot be provided at this time. Future research is needed to elucidate the pharmacological profile of this compound.

Hypothetical Signaling Pathway Inhibition

The following diagram illustrates a generic anti-inflammatory signaling pathway that is often a target for natural products. This is provided as a conceptual example, as the specific targets of **6-Dehydrocerevisterol** are not yet known.





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Caption: A hypothetical anti-inflammatory signaling pathway.

Conclusion and Future Directions



6-Dehydrocerevisterol represents a distinct chemical entity within the diverse metabolome of Ganoderma lucidum. While its chemical structure is well-defined, its biological functions remain largely unexplored. The lack of specific bioactivity data presents a significant opportunity for future research.

Key areas for investigation include:

- Screening for Biological Activity: Comprehensive screening of 6-Dehydrocerevisterol
 against various cell lines and biological targets to identify potential anti-inflammatory, anticancer, or other therapeutic effects.
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways modulated by 6-Dehydrocerevisterol.
- Total Synthesis: Development of a synthetic route to produce larger quantities of the compound for extensive biological evaluation.

The information provided in this guide serves as a starting point for researchers and drug development professionals interested in the potential of **6-Dehydrocerevisterol**. Further investigation is warranted to unlock the therapeutic promise of this natural product.

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References

- 1. mdpi.com [mdpi.com]
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